

# Physicochemical Properties of 1-Benzyl-3-cetyl-2-methylimidazolium iodide: A Technical Overview

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## Compound of Interest

Compound Name: 1-Benzyl-3-cetyl-2-methylimidazolium iodide

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## Introduction

**1-Benzyl-3-cetyl-2-methylimidazolium iodide**, also identified by its CAS Number 278603-08-0 and commonly referred to as NH125, is a cationic surfactant belonging to the class of imidazolium-based ionic liquids.<sup>[1]</sup> This class of compounds is characterized by a positively charged imidazolium ring substituted with various functional groups. In this specific molecule, the imidazolium cation is functionalized with a benzyl group, a cetyl (or hexadecyl) group, and a methyl group, with iodide as the counter-ion. Its molecular formula is C<sub>27</sub>H<sub>45</sub>IN<sub>2</sub> and it has a molecular weight of approximately 524.57 g/mol.<sup>[1]</sup> While extensively studied for its biological activities, particularly as an inhibitor of eukaryotic elongation factor 2 (eEF2) kinase and for its lysosomotropic antiviral properties, a comprehensive public domain repository of its core physicochemical properties is not readily available.

This technical guide synthesizes the available information on **1-Benzyl-3-cetyl-2-methylimidazolium iodide** and provides a framework for its physicochemical characterization based on established methodologies for similar long-chain imidazolium ionic liquids.

## Core Physicochemical Data

Specific experimental data for the physicochemical properties of **1-Benzyl-3-cetyl-2-methylimidazolium iodide**, such as its critical micelle concentration (CMC), surface tension, and conductivity under various conditions, are not extensively reported in publicly accessible scientific literature. The following table summarizes the basic molecular identifiers.

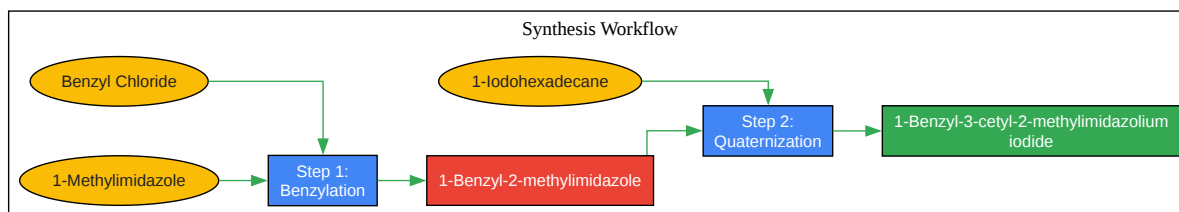
Property	Value	Source
Chemical Name	1-Benzyl-3-cetyl-2-methylimidazolium iodide	PubChem
Synonyms	NH125, 1-benzyl-3-hexadecyl-2-methylimidazolium iodide	PubChem
CAS Number	278603-08-0	
Molecular Formula	C27H45IN2	[1]
Molecular Weight	524.57 g/mol	[1]

## Experimental Protocols for Physicochemical Characterization

The following sections detail the standard experimental methodologies used to determine the key physicochemical properties of long-chain ionic liquids like **1-Benzyl-3-cetyl-2-methylimidazolium iodide**.

## Synthesis of 1-Benzyl-3-cetyl-2-methylimidazolium iodide

A general synthesis approach for this compound involves a two-step quaternization reaction.



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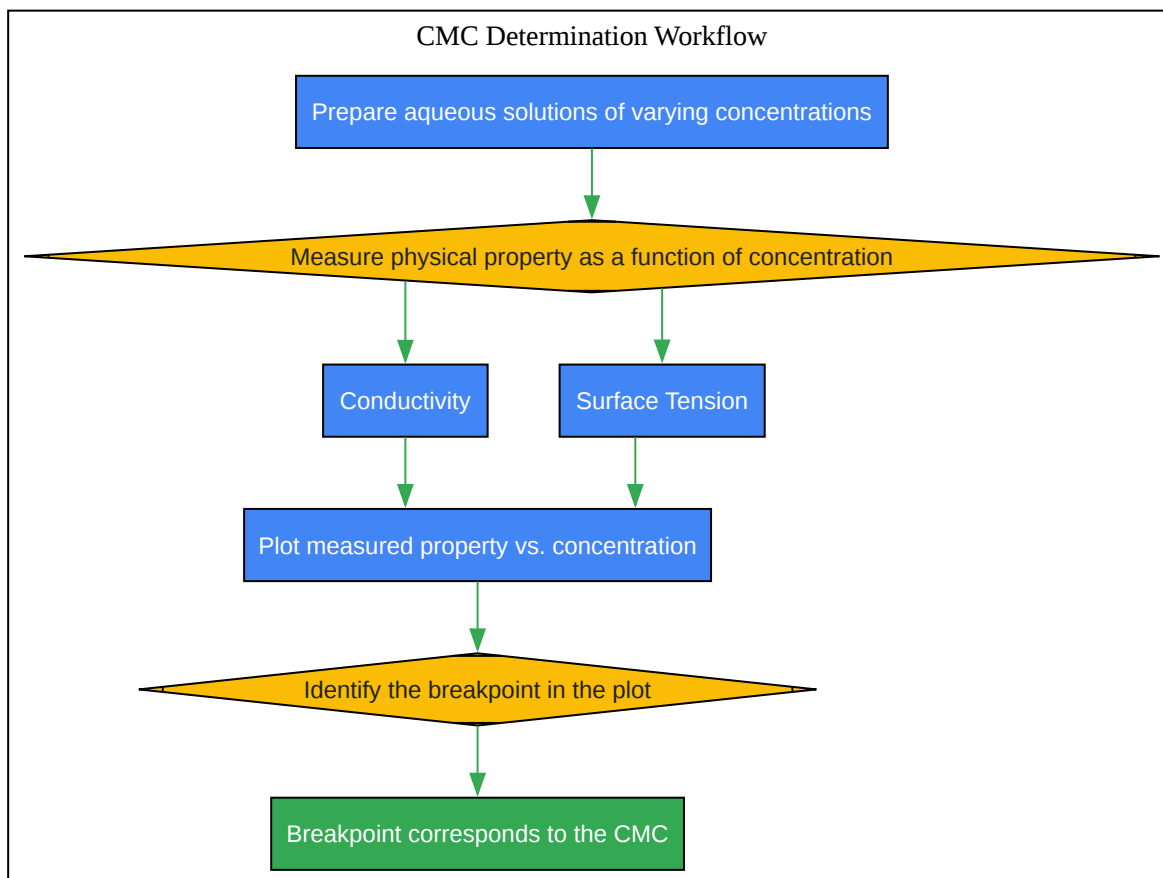
Caption: General synthesis pathway for **1-Benzyl-3-cetyl-2-methylimidazolium iodide**.

#### Methodology:

- Synthesis of 1-Benzyl-2-methylimidazole: 1-methylimidazole is reacted with benzyl chloride in an appropriate solvent (e.g., toluene or acetonitrile) under reflux conditions. The reaction mixture is then cooled, and the product is isolated and purified.
- Quaternization: The resulting 1-benzyl-2-methylimidazole is subsequently reacted with 1-iodohexadecane (cetyl iodide) in a suitable solvent at an elevated temperature to yield the final product, **1-Benzyl-3-cetyl-2-methylimidazolium iodide**.
- Purification: The crude product is typically purified by recrystallization from a suitable solvent system (e.g., ethanol/ether) to obtain a high-purity solid.

## Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of surfactants, representing the concentration at which micelles begin to form. Several techniques can be employed for its determination.



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Caption: General workflow for determining the Critical Micelle Concentration (CMC).

Conductivity Method:

- Principle: The molar conductivity of an ionic surfactant solution changes with concentration. Below the CMC, conductivity decreases linearly with the square root of concentration. Above the CMC, the formation of micelles leads to a change in the slope of this relationship.

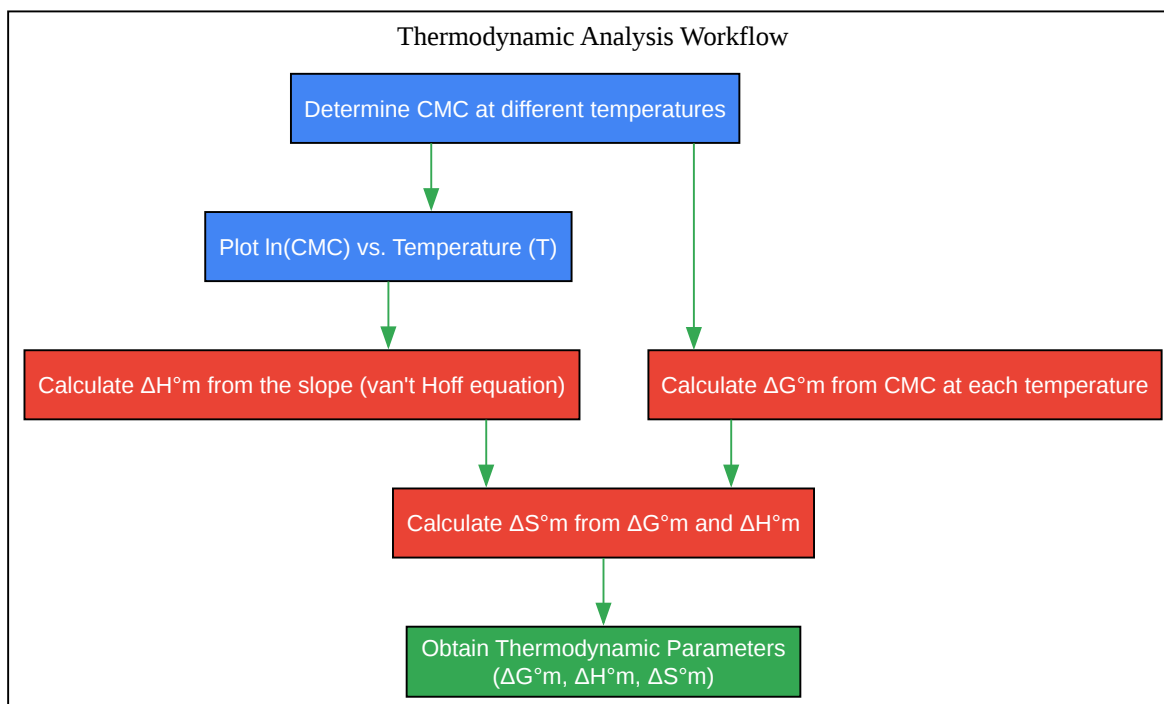
- Procedure: A series of aqueous solutions of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** of varying concentrations are prepared. The conductivity of each solution is measured using a calibrated conductivity meter at a constant temperature. The molar conductivity is then plotted against the square root of the concentration. The CMC is determined from the intersection of the two linear portions of the plot.

#### Surface Tension Method:

- Principle: Surfactants reduce the surface tension of a solvent. As the concentration of the surfactant increases, the surface tension decreases until the CMC is reached. Above the CMC, the surface tension remains relatively constant as excess surfactant molecules form micelles in the bulk solution.
- Procedure: The surface tension of a series of aqueous solutions of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** is measured using a tensiometer (e.g., with the du Noüy ring or Wilhelmy plate method) at a constant temperature. A plot of surface tension versus the logarithm of the concentration is generated. The CMC is identified as the concentration at which the slope of the curve changes.

## Thermodynamic Properties of Micellization

Thermodynamic parameters such as the standard Gibbs free energy ( $\Delta G^\circ_m$ ), enthalpy ( $\Delta H^\circ_m$ ), and entropy ( $\Delta S^\circ_m$ ) of micellization provide insights into the spontaneity and driving forces of the micellization process.



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Caption: Workflow for the determination of thermodynamic parameters of micellization.

#### Methodology:

- Temperature-Dependent CMC: The CMC of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** is determined at various temperatures using one of the methods described above.
- Calculation of  $\Delta G^\circ_m$ : The standard Gibbs free energy of micellization is calculated using the equation:  $\Delta G^\circ_m = RT(\ln \text{CMC})$  where R is the gas constant and T is the absolute temperature.
- Calculation of  $\Delta H^\circ_m$ : The standard enthalpy of micellization can be determined from the temperature dependence of the CMC using the van't Hoff equation:  $d(\ln \text{CMC})/dT = -\Delta H^\circ_m /$

$RT^2$  A plot of  $\ln(\text{CMC})$  versus  $1/T$  will have a slope of  $\Delta H^\circ_m/R$ .

- Calculation of  $\Delta S^\circ_m$ : The standard entropy of micellization is then calculated using the Gibbs-Helmholtz equation:  $\Delta G^\circ_m = \Delta H^\circ_m - T\Delta S^\circ_m$

## Conclusion

**1-Benzyl-3-cetyl-2-methylimidazolium iodide** is a molecule of significant interest in biomedical research. While its biological properties are increasingly being documented, a detailed public repository of its fundamental physicochemical properties is lacking. The experimental protocols and workflows outlined in this guide provide a standard framework for researchers to characterize this and similar long-chain ionic liquids. The generation of such data would be invaluable for a deeper understanding of its behavior in various applications, from drug delivery systems to industrial formulations.

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## References

- 1. 1-Benzyl-3-cetyl-2-methylimidazolium iodide | C<sub>27</sub>H<sub>45</sub>IN<sub>2</sub> | CID 10436839 - PubChem [pubchem.ncbi.nlm.nih.gov]
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